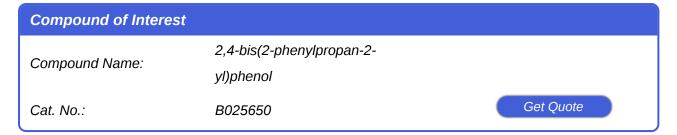


2,4-bis(2-phenylpropan-2-yl)phenol molecular structure and IUPAC name

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An In-depth Technical Guide to 2,4-bis(2-phenylpropan-2-yl)phenol

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and key applications of **2,4-bis(2-phenylpropan-2-yl)phenol**, a sterically hindered phenolic compound of significant interest to researchers, scientists, and professionals in drug development and materials science.

Molecular Structure and Identification

2,4-bis(2-phenylpropan-2-yl)phenol, also known by its common name 2,4-dicumylphenol, is an organic compound characterized by a phenol core substituted with two bulky 2-phenylpropan-2-yl (or cumyl) groups at the ortho and para positions of the phenolic ring.[1] This substitution pattern imparts unique steric and electronic properties to the molecule.

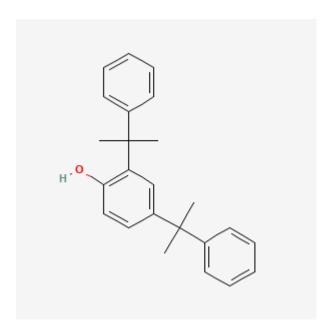
IUPAC Name: **2,4-bis(2-phenylpropan-2-yl)phenol**[2][3][4]

Synonyms:

- 2,4-Dicumylphenol[2][4]
- 2,4-Bis(α,α-dimethylbenzyl)phenol[2][4]
- 2,4-Bis(1-methyl-1-phenylethyl)phenol[2][3]



Chemical Structure:



Physicochemical and Computed Data

A summary of the key quantitative data for **2,4-bis(2-phenylpropan-2-yl)phenol** is presented below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Reference(s)
Molecular Formula	C24H26O	[2][3][4]
Molecular Weight	330.46 g/mol	[3]
CAS Number	2772-45-4	[1][2][3]
InChI Key	FMUYQRFTLHAARI- UHFFFAOYSA-N	[1][2][5]
logP (Octanol/Water)	6.044	[6]
Melting Point (Tfus)	Data not consistently available in searches	
Boiling Point (Tboil)	Data not consistently available in searches	



Experimental Protocols Synthesis of 2,4-bis(2-phenylpropan-2-yl)phenol via Friedel-Crafts Alkylation

The primary method for synthesizing **2,4-bis(2-phenylpropan-2-yl)phenol** is through the acid-catalyzed Friedel-Crafts alkylation of phenol with α -methylstyrene.[7] The reaction proceeds via the formation of a stable tertiary carbocation from α -methylstyrene, which then acts as an electrophile, attacking the electron-rich phenol ring.

Materials:

- Phenol (PhOH)
- α-Methylstyrene (AMS)
- p-Toluenesulfonic acid (catalyst)
- Sodium bicarbonate (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Diethyl ether (for extraction)
- Distilled water

Procedure:

- To a reaction flask, add phenol (1.0 eq) and p-toluenesulfonic acid (0.001 eq).[8]
- Heat the mixture to a temperature range of 80°C to 90°C.[8]
- Slowly add α -methylstyrene (1.2 eq) to the mixture over a period of 300 minutes while maintaining the temperature.[8]
- After the addition of α-methylstyrene is complete, continue to stir the reaction mixture at the same temperature for an additional 60 minutes to ensure the reaction goes to completion.[8]



- For neutralization, prepare a solution of sodium bicarbonate (0.001 eq) in distilled water and add it to the reaction mixture at 90-100°C, stirring for 60 minutes.[8]
- To remove water, perform vacuum distillation at 120°C for 120 minutes.[8]
- The resulting crude product can be further purified. One method involves extraction with diethyl ether, drying the organic phase with anhydrous magnesium sulfate, and removing the solvent under reduced pressure.[9] For higher purity, a two-step recrystallization process can be employed.[10]

Signaling Pathways and Mechanisms of Action

The prominent application of **2,4-bis(2-phenylpropan-2-yl)phenol** as an antioxidant is attributed to its ability to act as a radical scavenger.[1] The primary mechanism is through Hydrogen Atom Transfer (HAT).[1][7]

Hydrogen Atom Transfer (HAT) Mechanism

In the HAT mechanism, the phenolic hydroxyl group donates its hydrogen atom to a reactive free radical (R•), thereby neutralizing the radical and preventing it from causing oxidative damage to other molecules.[1][7] This process results in the formation of a stable phenoxyl radical. The steric hindrance provided by the bulky 2-phenylpropan-2-yl groups at the ortho and para positions helps to stabilize this newly formed radical, preventing it from participating in further undesirable reactions.[1]

Caption: Hydrogen Atom Transfer (HAT) mechanism of 2,4-bis(2-phenylpropan-2-yl)phenol.

Experimental Workflow: Synthesis and Purification

The general workflow for the laboratory synthesis and subsequent purification of **2,4-bis(2-phenylpropan-2-yl)phenol** is outlined below.

Caption: General workflow for the synthesis and purification of the target compound.

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